

Technical Guide: 3-Amino-2-Cyclobutoxy-6-Methylpyridine

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Compound of Interest

Compound Name: 2-Cyclobutoxy-6-methylpyridin-3-amine

Cat. No.: B13275180

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Medicinal Chemistry Building Block & Synthesis Profile

Introduction & Core Identity

3-amino-2-cyclobutoxy-6-methylpyridine is a functionalized aminopyridine intermediate employed primarily in the synthesis of bioactive small molecules. It serves as a critical scaffold in drug discovery programs targeting kinases, GPCRs (e.g., P2X3 antagonists), and ion channels.

The compound features a 2-cyclobutoxy substituent, which acts as a lipophilic, metabolically stable bioisostere for isopropyl or cyclopentyl groups, often improving the pharmacokinetic profile (LogD, metabolic clearance) of the final API (Active Pharmaceutical Ingredient).

Chemical Identity Table

Attribute	Detail
Common Name	3-amino-2-cyclobutoxy-6-methylpyridine
IUPAC Name	6-methyl-2-(cyclobutyloxy)pyridin-3-amine
CAS Number	1507888-68-7
Molecular Formula	C ₁₀ H ₁₄ N ₂ O
Molecular Weight	178.23 g/mol
SMILES	<chem>CC1=NC(OC2CCC2)=C(N)C=C1</chem>
InChI Key	Derived from structure (e.g., ZSFPJJJ... variant)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, DCM; Low water solubility

Nomenclature & Synonyms

Accurate identification across databases requires knowledge of various nomenclature conventions used by different vendors and patent filings.

Validated Synonyms List

- Preferred IUPAC: **2-cyclobutoxy-6-methylpyridin-3-amine**
- Inverted IUPAC: 3-Pyridinamine, 2-cyclobutoxy-6-methyl-
- Vendor Codes:
 - BLD Pharm: BD01006288
 - ChemScene: CS-0042561
- Structural Descriptors:
 - 2-(cyclobutyloxy)-3-amino-6-picoline

- 3-amino-6-methyl-2-cyclobutoxypyridine

Synthesis & Reaction Methodology

The synthesis of 3-amino-2-cyclobutoxy-6-methylpyridine typically follows a Nucleophilic Aromatic Substitution (S_NAr) followed by Nitro Reduction. This route is preferred for its scalability and regioselectivity.

Retrosynthetic Analysis

The molecule is disconnected at the ether linkage and the amine.

- Precursor A: 2-chloro-6-methyl-3-nitropyridine (CAS 56057-19-3) – An electrophilic scaffold activated for S_NAr by the nitro group.
- Precursor B: Cyclobutanol – The nucleophile.

Detailed Synthetic Protocol

Step 1: S_NAr Etherification

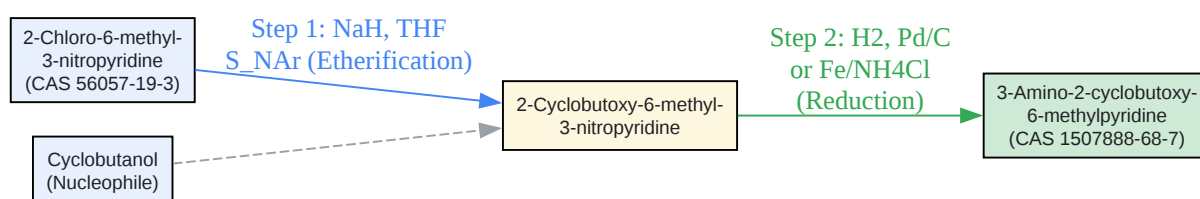
- Reagents: 2-chloro-6-methyl-3-nitropyridine (1.0 eq), Cyclobutanol (1.2 eq), NaH (1.5 eq) or KOtBu.
- Solvent: Anhydrous THF or DMF.
- Conditions: 0°C to RT under N₂ atmosphere.
- Mechanism: The alkoxide of cyclobutanol attacks the C-2 position, displacing the chloride. The nitro group at C-3 activates the C-2 position via resonance withdrawal.
- Workup: Quench with water, extract with EtOAc.

Step 2: Nitro Reduction

- Reagents: H₂ (1 atm) + Pd/C (10% wt) OR Fe/NH₄Cl (Bechamp reduction).
- Solvent: MeOH or EtOH (for hydrogenation); EtOH/H₂O (for Fe reduction).

- Conditions: RT for 2–12 hours.
- Mechanism: Catalytic hydrogenation or single-electron transfer reduces the -NO₂ group to -NH₂.
- Purification: Filtration through Celite (if Pd/C used), concentration, and recrystallization or column chromatography (Hex/EtOAc).

Synthesis Workflow Diagram



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Caption: Two-step regioselective synthesis from commercially available chloronitropyridine precursors.

Applications in Drug Discovery

This compound is a high-value "Scaffold Hopping" tool. The 2-cyclobutoxy group is strategically used to modulate physicochemical properties without altering the core pharmacophore significantly.

Structural Activity Relationship (SAR) Utility

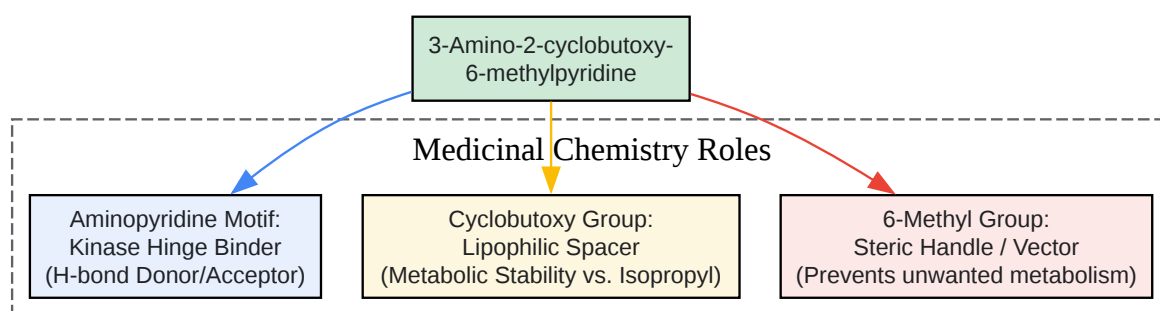
- **Lipophilicity Modulation:** The cyclobutyl ring adds steric bulk and lipophilicity (LogP ~2.5) compared to a methoxy group, improving permeability across the Blood-Brain Barrier (BBB) or cell membranes.
- **Metabolic Stability:** Cyclobutyl ethers are generally more stable to oxidative dealkylation (CYP450 metabolism) than linear alkyl ethers (e.g., ethoxy, n-propoxy).

- **Kinase Hinge Binding:** The 3-amino-pyridine motif is a classic "hinge binder" in kinase inhibitors. The nitrogen at position 1 accepts a hydrogen bond, while the exocyclic amine at position 3 donates a hydrogen bond to the kinase hinge region (e.g., similar to the binding mode in Crizotinib or Palbociclib analogues).

Target Classes

- **P2X3 Antagonists:** For chronic cough and pain (similar to Gefapixant analogues where alkoxy chains are optimized).
- **LRRK2 Inhibitors:** For Parkinson's disease (aminopyridines are common scaffolds).
- **Nav1.7/Nav1.8 Blockers:** For neuropathic pain.

Scaffold Utility Diagram



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Caption: Functional decomposition of the molecule's role in SAR optimization.

Safety & Handling (MSDS Highlights)

As an aminopyridine derivative, this compound should be handled with standard precautions for nitrogenous heterocycles.

- **Hazard Classification:** Irritant (Skin/Eye/Respiratory). Potential Acute Toxicity (Oral).
- **GHS Signal Word:** WARNING.

- **Storage:** Keep container tightly closed in a dry, cool, and well-ventilated place. Store under inert gas (Nitrogen/Argon) if possible to prevent oxidation of the amine.
- **Incompatibility:** Strong oxidizing agents, acid chlorides, anhydrides.

References

- PubChem Compound Summary. **2-Cyclobutoxy-6-methylpyridin-3-amine** (CID 73659117). National Center for Biotechnology Information. Available at: [\[Link\]](#)^[1]

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Sources

- 1. 6-(3-Amino-2-(6-(2-(6-Amino-4-Methylpyridin-2-Yl)ethyl)pyridin-2-Yl)propyl)-4-Methylpyridin-2-Amine | C22H28N6 | CID 73659117 - PubChem [pubchem.ncbi.nlm.nih.gov]
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